

Application Note: Facile Deprotection of the Boc Group from Hydroxy-PEG11-Boc

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Compound of Interest

Compound Name: Hydroxy-PEG11-Boc

Cat. No.: B8106556

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Abstract

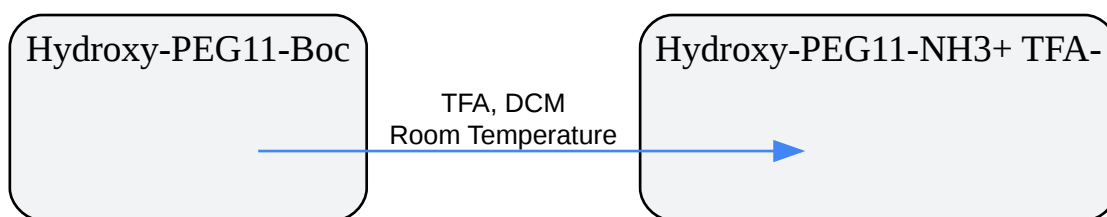
This application note provides a detailed protocol for the efficient removal of the tert-butyloxycarbonyl (Boc) protecting group from **Hydroxy-PEG11-Boc**. The Boc group is a crucial amine-protecting group in organic synthesis, particularly in bioconjugation and drug development, due to its stability and ease of removal under acidic conditions.^[1] This document outlines a standard and reliable procedure using trifluoroacetic acid (TFA), methods for monitoring reaction progress, and procedures for product work-up.

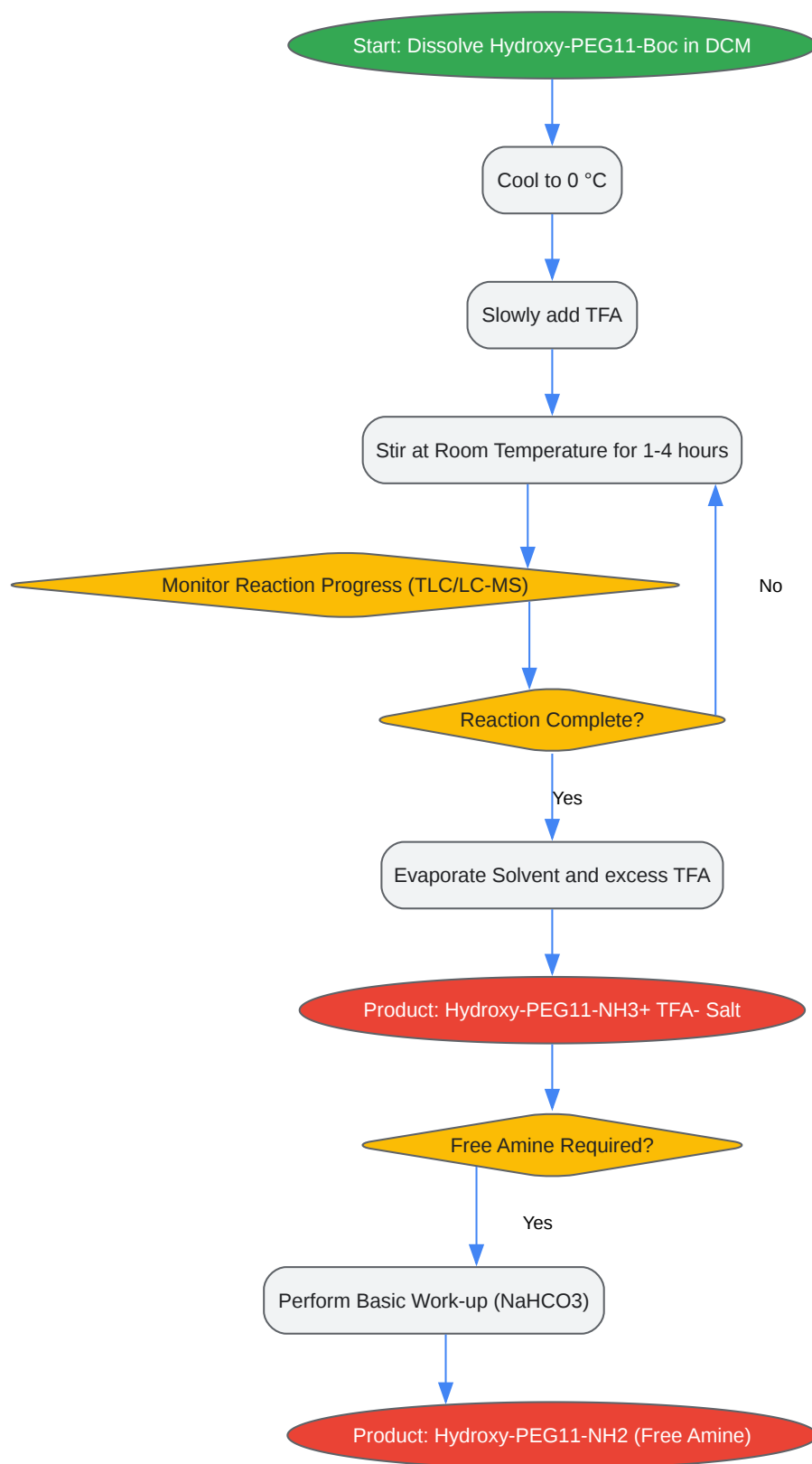
Introduction

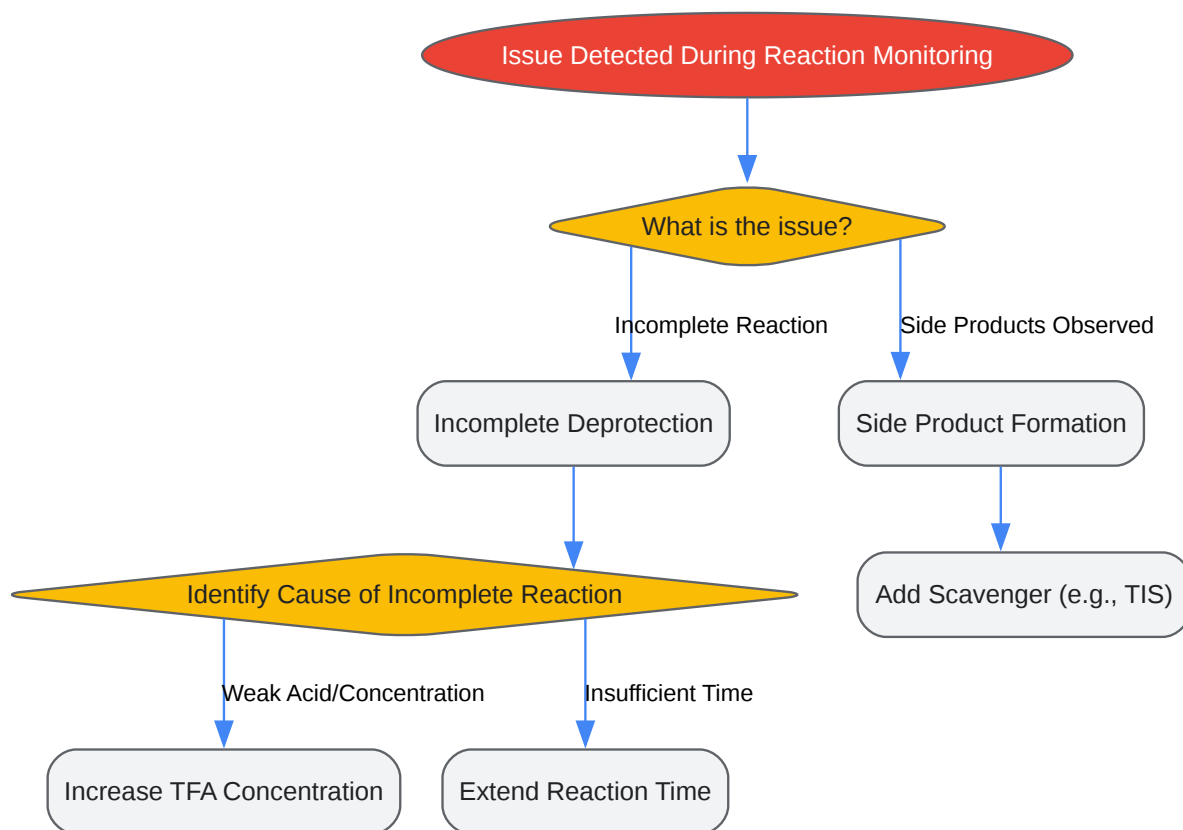
The tert-butyloxycarbonyl (Boc) group is a widely used protecting group for amines in the synthesis of complex molecules, including PEGylated linkers used in drug delivery and bioconjugation.^{[1][2]} Its popularity is attributed to its stability across a range of reaction conditions and its straightforward cleavage under mildly acidic conditions.^[1] **Hydroxy-PEG11-Boc** is a heterobifunctional linker featuring a terminal hydroxyl group and a Boc-protected amine, making it a valuable building block for further chemical modifications. The selective deprotection of the Boc group is a critical step to liberate the primary amine for subsequent conjugation reactions. This protocol focuses on the use of trifluoroacetic acid (TFA) in dichloromethane (DCM), a common and effective method for Boc deprotection.^[3]

Chemical Reaction

The deprotection of the Boc group is an acid-catalyzed hydrolysis reaction. The reaction proceeds through the protonation of the carbamate, followed by the loss of a stable tert-butyl cation, which can be quenched or deprotonate to form isobutylene gas. The resulting carbamic acid is unstable and readily decarboxylates to yield the free amine as its corresponding salt (in this case, the TFA salt).







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References

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